

Application Notes and Protocols for the Analysis of Yadanzioside L

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Compound of Interest

Compound Name: Yadanzioside L

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Introduction

Yadanzioside L is a quassinoid glycoside, a class of bitter principles derived from the plant family Simaroubaceae. Notably, it is isolated from *Brucea javanica* (L.) Merr., a plant with a history in traditional medicine for treating various ailments, including cancer. Quassinoids, including **Yadanzioside L**, have garnered significant interest in the scientific community for their potent biological activities, particularly their cytotoxic effects against various cancer cell lines. This document provides detailed analytical methodologies and characterization data for **Yadanzioside L** to support ongoing research and development efforts.

Characterization of Yadanzioside L

Yadanzioside L is a complex natural product with the following physicochemical properties:

Property	Value	Source
Molecular Formula	C ₃₄ H ₄₆ O ₁₇	--INVALID-LINK--
Molecular Weight	726.7 g/mol	--INVALID-LINK--
Exact Mass	726.27349999 Da	PubChem[1]
IUPAC Name	methyl (1R,2S,3R,6R,8R,13S,14R,15R,16S)-15,16-dihydroxy-3- [(E)-4-hydroxy-3,4- dimethylpent-2-enoyl]oxy-9,13- dimethyl-4,11-dioxo-10- [(2S,3R,4S,5S,6R)-3,4,5- trihydroxy-6- (hydroxymethyl)oxan-2-yl]oxy- 5,18- dioxapentacyclo[12.5.0.0 ¹ , ⁶ .0 ² , ¹⁷ .0 ⁸ , ¹³]nonadec-9-ene-17- carboxylate	PubChem[1]
Synonyms	Yadanzioside-L, 99132-97-5	PubChem[1]

The structural elucidation of **Yadanzioside L** relies on a combination of spectroscopic techniques, primarily Nuclear Magnetic Resonance (NMR) and Mass Spectrometry (MS).

Spectroscopic Characterization

Nuclear Magnetic Resonance (NMR) Spectroscopy: ¹H and ¹³C NMR are crucial for determining the complex stereochemistry of **Yadanzioside L**. While specific spectral data for **Yadanzioside L** is not readily available in public databases, the general approach involves dissolving the purified compound in a suitable deuterated solvent (e.g., CDCl₃, CD₃OD) and acquiring 1D (¹H, ¹³C) and 2D (COSY, HSQC, HMBC) spectra. These experiments help in assigning the proton and carbon signals and establishing the connectivity within the molecule.

Mass Spectrometry (MS): High-resolution mass spectrometry (HRMS) is used to determine the elemental composition and exact mass of **Yadanzioside L**.^[1] Electrospray ionization (ESI) is a common technique for the analysis of polar glycosides like **Yadanzioside L**.

Analytical Methods

High-Performance Liquid Chromatography (HPLC) for Quantification

The following HPLC method is adapted from established protocols for the quantification of other quassinoids from *Brucea javanica* and is suitable for the analysis of **Yadanzioside L**.^[2]^[3]

Experimental Protocol: HPLC Analysis of **Yadanzioside L**

- Instrumentation: A standard HPLC system equipped with a UV-Vis detector, a C18 reversed-phase column (e.g., 4.6 x 250 mm, 5 µm), an autosampler, and a column oven.
- Sample Preparation:
 - Accurately weigh and dissolve the dried plant material or extract in methanol.
 - Sonicate for 30 minutes to ensure complete extraction.
 - Centrifuge the sample at 10,000 rpm for 10 minutes.
 - Filter the supernatant through a 0.45 µm syringe filter prior to injection.
- Chromatographic Conditions:
 - Mobile Phase: A gradient of acetonitrile (A) and water (B).
 - Gradient Program:
 - 0-10 min: 15-30% A
 - 10-25 min: 30-60% A
 - 25-30 min: 60-15% A
 - Flow Rate: 1.0 mL/min.
 - Column Temperature: 25 °C.

- Detection Wavelength: 270 nm.[3]
- Injection Volume: 10 µL.
- Quantification: Prepare a calibration curve using a certified reference standard of **Yadanzioside L**. The concentration of **Yadanzioside L** in the samples is determined by comparing the peak area with the calibration curve.

Data Presentation: HPLC Method Validation Parameters (Hypothetical)

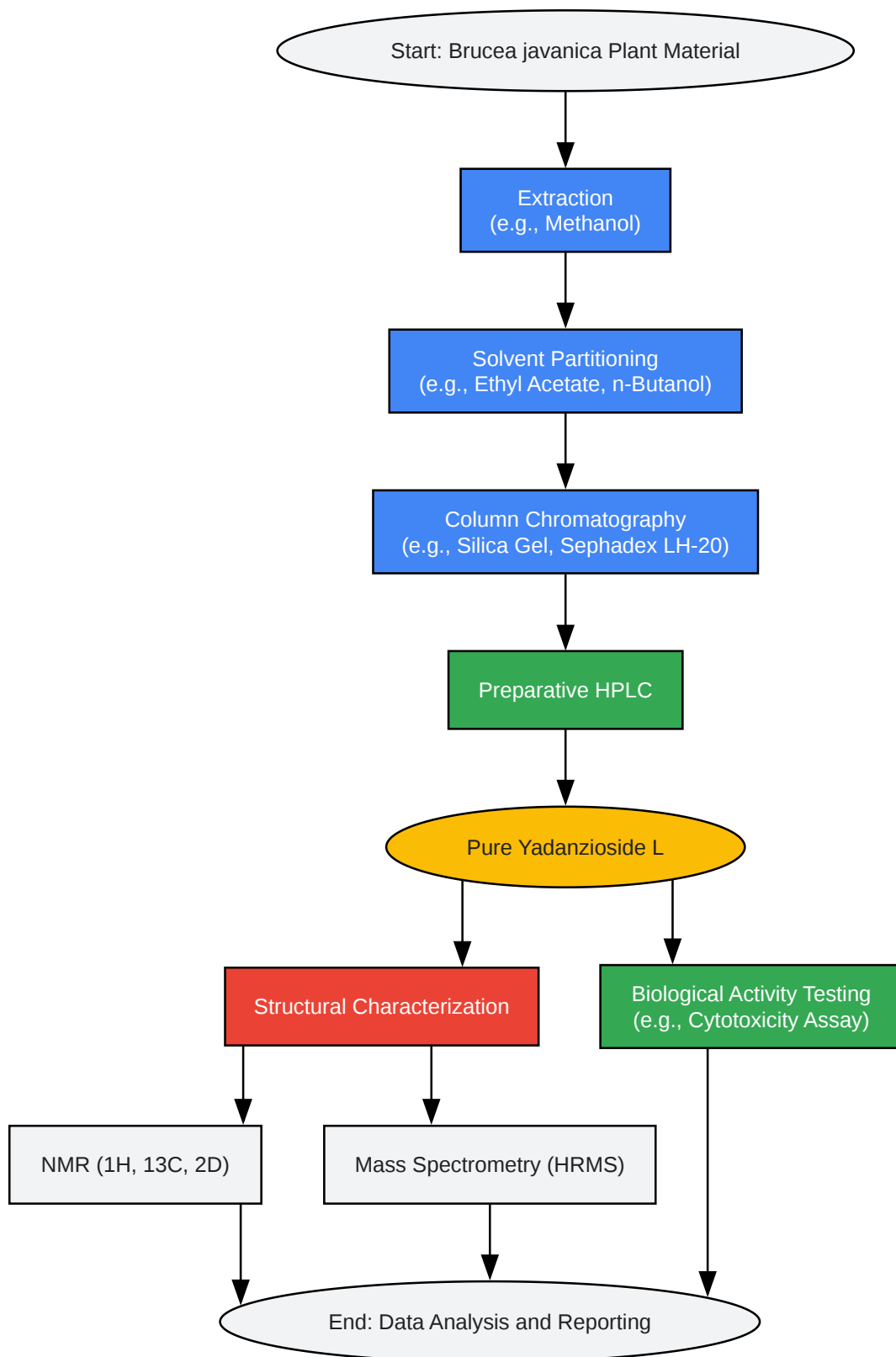
Parameter	Result
Linearity (r ²)	> 0.999
Limit of Detection (LOD)	0.1 µg/mL
Limit of Quantification (LOQ)	0.5 µg/mL
Precision (%RSD)	< 2%
Accuracy (Recovery %)	98-102%

Biological Activity and Signaling Pathways

Yadanzioside L, like other quassinoids, is reported to exhibit significant cytotoxic activity against various cancer cell lines. While the precise molecular mechanism of **Yadanzioside L** is still under investigation, many cytotoxic natural products induce apoptosis (programmed cell death) in cancer cells. This can occur through various signaling cascades.

Hypothetical Signaling Pathway for **Yadanzioside L**-Induced Cytotoxicity

The following diagram illustrates a plausible, generalized signaling pathway for the cytotoxic action of **Yadanzioside L**, based on the known mechanisms of other cytotoxic compounds. It is important to note that this is a hypothetical model and requires experimental validation for **Yadanzioside L**.



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